

An In-depth Technical Guide to 1-(3-(2-Chlorophenoxy)propyl)piperazine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(3-(2-Chlorophenoxy)propyl)piperazine

CAS No.: 20383-86-2

Cat. No.: B1299233

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(3-(2-Chlorophenoxy)propyl)piperazine**, a substituted piperazine derivative. While specific research on this particular molecule is limited in publicly available literature, this document synthesizes foundational knowledge from closely related analogs, particularly chlorophenylpiperazines, to offer insights into its potential chemical properties, synthesis, and pharmacological profile. This guide serves as a foundational resource for researchers and drug development professionals interested in this class of compounds, providing both established data for the specific molecule and informed scientific postulations based on the broader family of piperazine derivatives.

Introduction and Chemical Identity

1-(3-(2-Chlorophenoxy)propyl)piperazine is a chemical entity belonging to the larger class of piperazine derivatives. Compounds in this family are characterized by a piperazine ring, a six-

membered heterocycle containing two nitrogen atoms at opposite positions. The specific substitutions on the piperazine scaffold are crucial in determining the compound's chemical and biological properties.

CAS Number: 20383-86-2[1]

Molecular Formula: $C_{13}H_{19}ClN_2O$ [1]

Formula Weight: 254.76 g/mol [1]

Chemical Structure:

The structure of **1-(3-(2-Chlorophenoxy)propyl)piperazine** consists of a piperazine ring linked via a propyl chain to a 2-chlorophenoxy group.

Structure Diagram:

Caption: Chemical structure of **1-(3-(2-Chlorophenoxy)propyl)piperazine**.

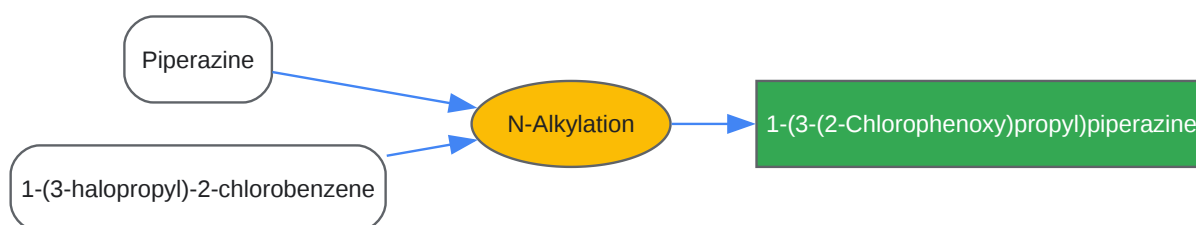
Synthesis and Characterization

While specific synthesis protocols for **1-(3-(2-Chlorophenoxy)propyl)piperazine** are not readily available in the surveyed literature, its structure suggests a likely synthetic route analogous to that of other N-substituted piperazines.

Postulated Synthesis Workflow:

A probable synthetic pathway would involve the N-alkylation of piperazine with a suitable 3-(2-chlorophenoxy)propyl halide.

Hypothetical Reaction Scheme:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 20383-86-2 CAS MSDS (1-[3-(2-CHLORO-PHENOXY)-PROPYL]-PIPERAZINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(3-(2-Chlorophenoxy)propyl)piperazine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1299233/docs#an-in-depth-technical-guide-to-1-3-2-chlorophenoxy-propyl-piperazine\]](https://www.benchchem.com/product/b1299233/docs#an-in-depth-technical-guide-to-1-3-2-chlorophenoxy-propyl-piperazine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check